

In-depth Technical Guide: Physicochemical Properties of 3-(Azido-PEG5-amino)propanol

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Compound of Interest

Compound Name: 3-(Azido-PEG5-amino)propanol

Cat. No.: B1192084

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Audience: Researchers, scientists, and drug development professionals.

This document provides core physicochemical data for **3-(Azido-PEG5-amino)propanol**, a bifunctional linker molecule commonly utilized in bioconjugation and drug delivery applications.

Core Compound Data

3-(Azido-PEG5-amino)propanol is a polyethylene glycol (PEG) linker that features an azide group and a terminal hydroxyl group. The azide moiety is frequently used for "click chemistry" reactions, while the hydroxyl group allows for further derivatization[1]. The hydrophilic PEG spacer enhances the aqueous solubility of conjugated molecules[1].

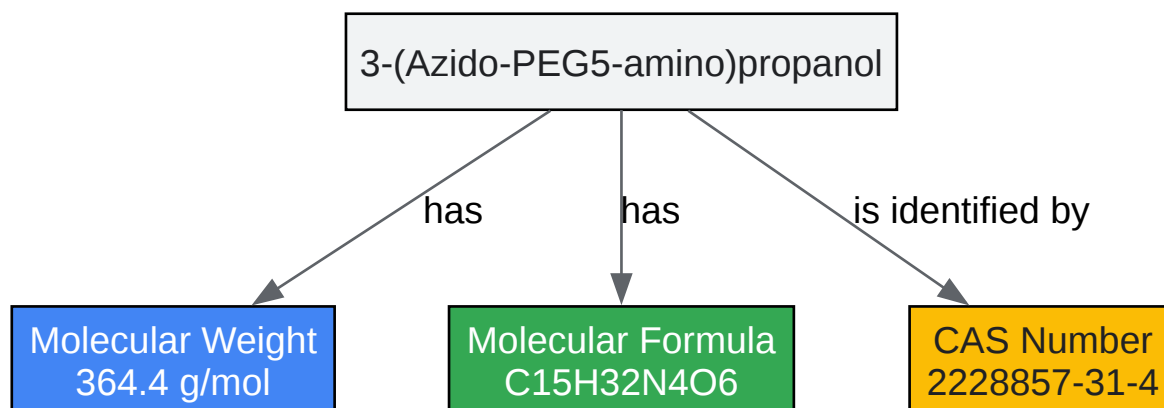
Quantitative Physicochemical Data

The key quantitative properties of **3-(Azido-PEG5-amino)propanol** are summarized in the table below for clear reference.

Property	Value	Source(s)
Molecular Weight	364.4 g/mol	[1][2][3]
Molecular Formula	C15H32N4O6	[1][2]
CAS Number	2228857-31-4	[1][2]
Purity	≥98%	[1][2]

Logical Relationship Diagram

The following diagram illustrates the relationship between the compound's name and its fundamental physicochemical identifiers.



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Fig. 1: Core Identifiers of **3-(Azido-PEG5-amino)propanol**

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References

- 1. 3-(Azido-PEG5-amino)propanol, 2228857-31-4 | BroadPharm [broadpharm.com]
- 2. Amine/Azide PEG reagent, 3-(Azido-PEG5-amino)propanol, Purity 98% - CD BioGlyco [glycoclick.bioglyco.com]
- 3. Azide | BroadPharm [broadpharm.com]
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